Ac-D-Ala-OH-d4 solubility and solvent compatibility

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Compound of Interest

Compound Name:	*Ac-D-Ala-OH-d4*
Cat. No.:	*B15143598*

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Technical Support Center: Ac-D-Ala-OH-d4

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and solvent compatibility of N-Acetyl-D-alanine-d4 (**Ac-D-Ala-OH-d4**).

Frequently Asked Questions (FAQs)

Q1: What is the general solubility of **Ac-D-Ala-OH-d4**?

A1: **Ac-D-Ala-OH-d4** is described as being slightly soluble in water, DMSO, and methanol.[1] For the non-deuterated form, N-Acetyl-D-alanine, it is also noted as being soluble in 1% acetic acid.[2] The solubility of N-acetylated amino acids is significantly influenced by pH.

Q2: How does pH affect the solubility of **Ac-D-Ala-OH-d4**?

A2: The solubility of N-acetylated amino acids like **Ac-D-Ala-OH-d4** is pH-dependent. These molecules have an isoelectric point (pI) at which they carry no net electrical charge, and their solubility is at a minimum. For a similar compound, N-Acetylglycyl-D-alanine, the pI is estimated to be around 2.47 due to the C-terminal carboxyl group.[3] To enhance solubility, it is

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recommended to work at a pH at least 1-2 units away from the pI.[3] Increasing the pH to a neutral or basic range will deprotonate the carboxylic acid, resulting in a net negative charge and improved interaction with aqueous solvents.[3]

Q3: What can I do if I'm having trouble dissolving **Ac-D-Ala-OH-d4**?

A3: If you are experiencing difficulty dissolving the compound, consider the following troubleshooting steps:

- pH Adjustment: Ensure the pH of your aqueous buffer is not close to the presumed isoelectric point (around pH 2.5-3). Adjusting the pH to 7 or higher can significantly improve solubility.[3]
- Gentle Heating: Warming the solution to approximately 30-40°C can help increase solubility. However, avoid excessive heat to prevent potential degradation.[3]
- Sonication: Brief periods of sonication can help break up aggregates and facilitate dissolution.[3]
- Use of Co-solvents: If pH adjustment is not suitable for your experiment, a small amount of an organic co-solvent can be used. Start by dissolving the compound in a minimal amount of DMSO and then slowly add your aqueous buffer.[3]

Q4: Is **Ac-D-Ala-OH-d4** stable in solution?

A4: For long-term storage, **Ac-D-Ala-OH-d4** should be stored as a solid at -20°C. Once in solution, it is recommended to prepare fresh solutions for immediate use. If storage in solution is necessary, aliquot and store at -20°C or -80°C to minimize degradation from repeated freeze-thaw cycles. The stability in solution is generally best in a slightly acidic to neutral pH range (pH 4-7).[4]

Data Presentation

Table 1: Qualitative Solubility and Solvent Compatibility of **Ac-D-Ala-OH-d4**

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Solvent/System	Predicted Solubility	Compatibility Notes
Deionized Water	Slightly Soluble[1]	Solubility is highly dependent on pH. Poor solubility is expected near the isoelectric point (pI).
Phosphate-Buffered Saline (PBS) pH 7.4	Moderate to Good	The buffered saline at a neutral pH aids in dissolving the acidic compound.
Acidic Buffers (e.g., 0.1 M Acetic Acid)	Soluble[2] / Low	An acidic environment may protonate the carboxyl group, potentially reducing aqueous solubility if the pH is too close to the pI.[4]
Dimethyl Sulfoxide (DMSO)	Slightly Soluble[1]	A good initial solvent for creating stock solutions. Ensure the final concentration is compatible with downstream assays.
Methanol	Slightly Soluble[1]	Can be used as a co-solvent, but may be less effective than DMSO for initial solubilization.
Ethanol	Low to Moderate	Similar to methanol, can be used in aqueous mixtures. Solubility generally decreases with an increasing percentage of alcohol.[4]

Experimental Protocols

Protocol for Determining the Approximate Solubility of **Ac-D-Ala-OH-d4**

This protocol provides a general method to empirically determine the solubility of **Ac-D-Ala-OH-d4** in a specific solvent.

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Materials:

- **Ac-D-Ala-OH-d4**
- Chosen solvent (e.g., deionized water, specific buffer)
- Vortex mixer
- Microcentrifuge
- Analytical balance
- Calibrated pipettes

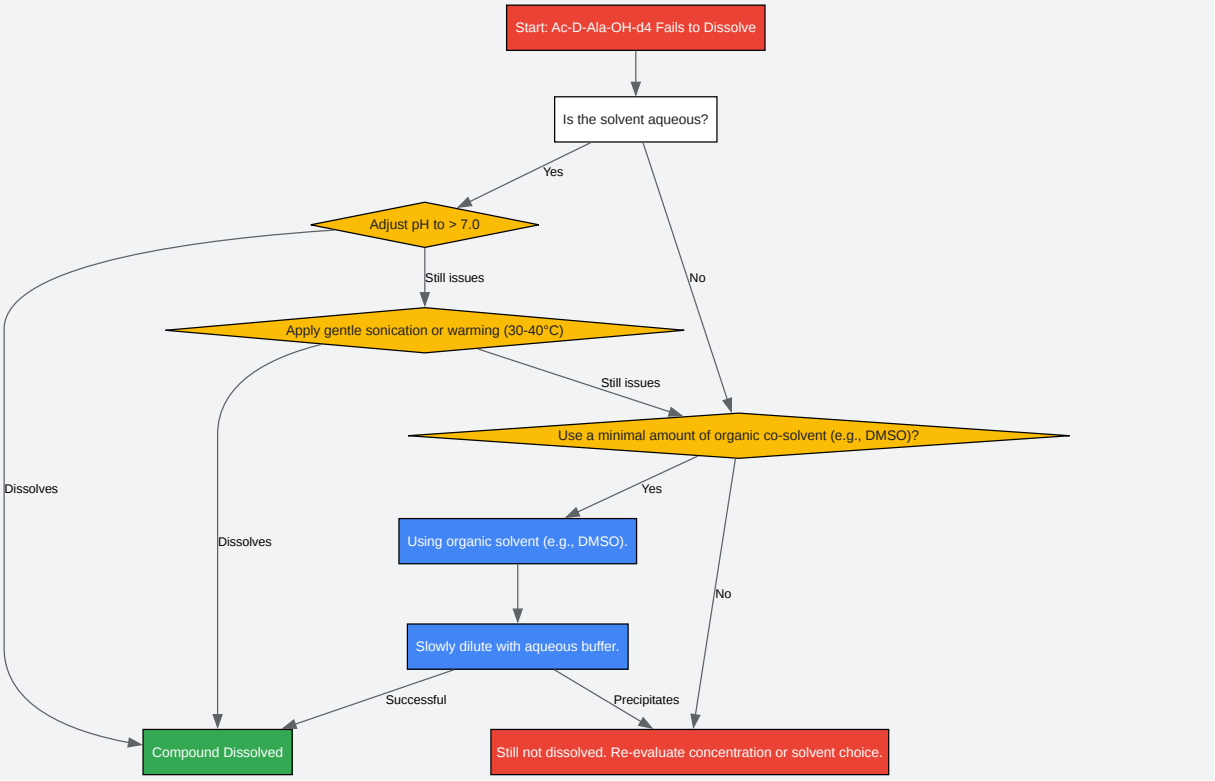
Methodology:

- Add a pre-weighed excess amount of **Ac-D-Ala-OH-d4** to a known volume of the chosen solvent in a microcentrifuge tube.
- Vortex the tube vigorously for 1-2 minutes to create a suspension.
- Allow the suspension to equilibrate for at least one hour at a controlled temperature.
- Centrifuge the tube at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the undissolved solid.
- Carefully collect the supernatant, which is now a saturated solution.
- Determine the concentration of the dissolved **Ac-D-Ala-OH-d4** in the supernatant using a suitable analytical method (e.g., HPLC, LC-MS, or by gravimetric analysis after solvent evaporation).

Troubleshooting and Visual Guides

Troubleshooting Common Solubility Issues

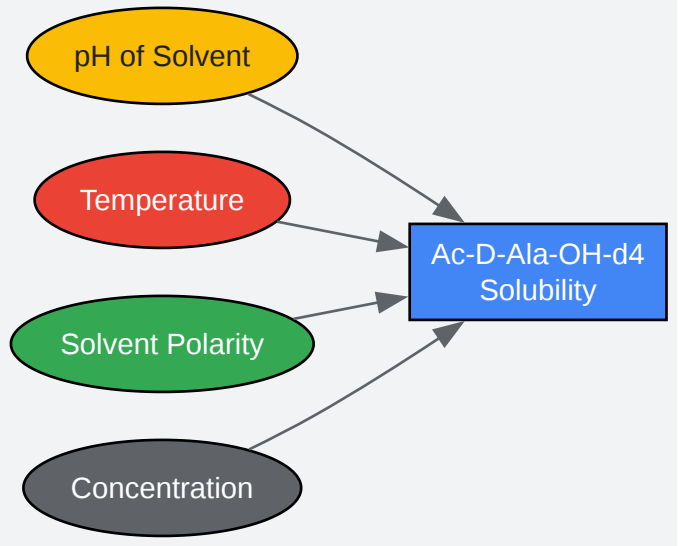
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Caption: Troubleshooting workflow for dissolving **Ac-D-Ala-OH-d4**.

Factors Influencing **Ac-D-Ala-OH-d4** Solubility



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Caption: Key factors that determine the solubility of **Ac-D-Ala-OH-d4**.

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